

# Introduction: The Unique Role of 4-(Cyclohexylaminocarbonyl)phenylboronic Acid in Advanced Materials

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(Cyclohexylaminocarbonyl)phenylboronic acid

Cat. No.: B1585926

[Get Quote](#)

**4-(Cyclohexylaminocarbonyl)phenylboronic acid** is an organic compound that merges two powerful functional moieties onto a single phenyl scaffold: a boronic acid group ( $-B(OH)_2$ ) and a cyclohexylamide group ( $-CONH-C_6H_{11}$ ). This unique combination makes it a highly valuable building block in materials science. The boronic acid group is renowned for its ability to form reversible covalent bonds with diols, while the bulky, hydrophobic cyclohexylamide group introduces steric influence and hydrogen bonding capabilities, which can be used to control the architecture and properties of polymeric and supramolecular systems.

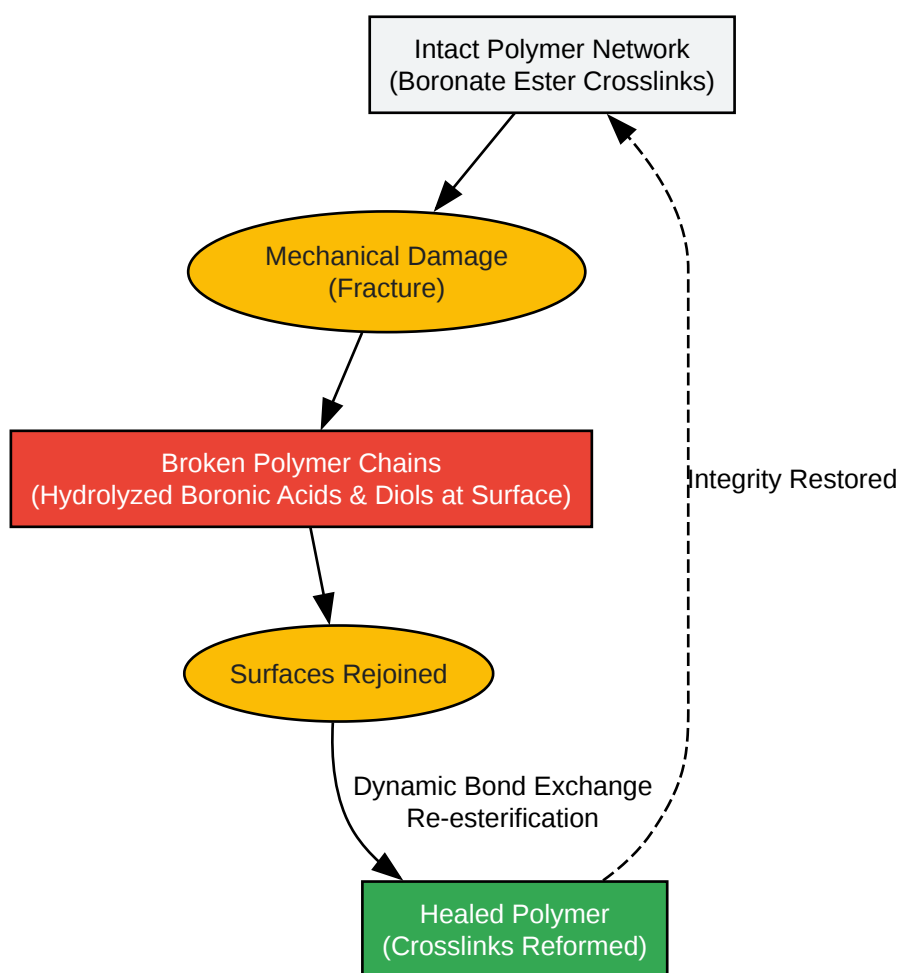
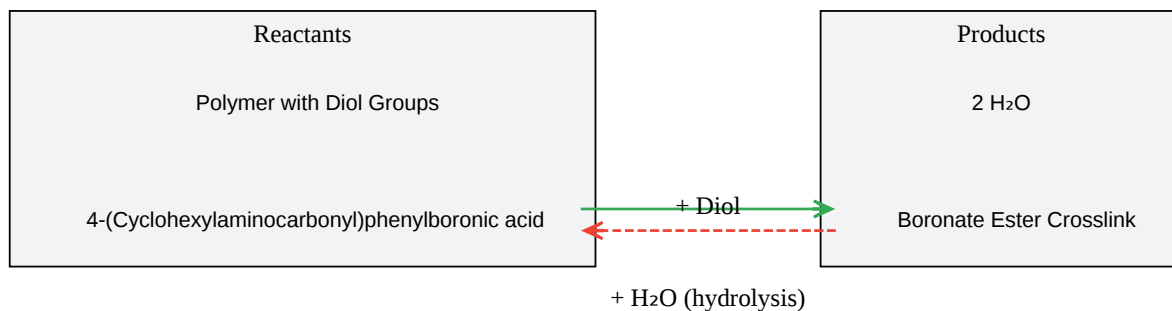
The core utility of this molecule stems from the dynamic nature of the boronate ester bond formed between the boronic acid and a diol. This bond can be reversibly formed and broken in response to external stimuli such as pH, the presence of competing diols (like saccharides), or even water concentration.<sup>[1][2][3]</sup> This "smart" behavior is the foundation for its use in creating a new generation of functional materials, including self-healing polymers, stimuli-responsive gels, and highly specific sensors.

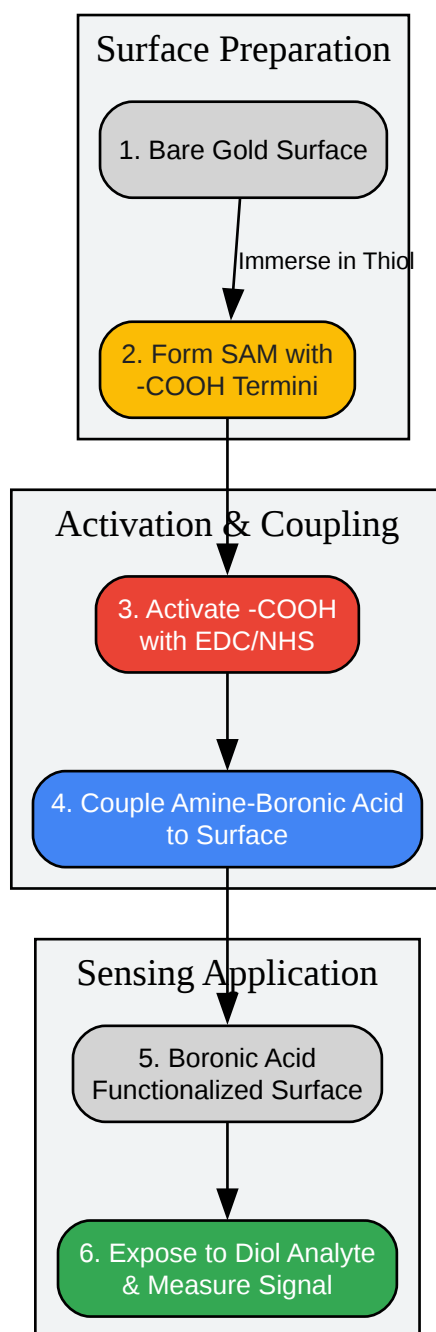
Compound Profile:

Property	Value	Reference
CAS Number	762262-07-7	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>13</sub> H <sub>18</sub> BNO <sub>3</sub>	<a href="#">[4]</a> <a href="#">[7]</a>
Molecular Weight	247.10 g/mol	<a href="#">[4]</a> <a href="#">[7]</a>
Synonyms	(4-(Cyclohexylcarbamoyl)phenyl)boronic acid, N-cyclohexyl-4-boronobenzamide	<a href="#">[4]</a>

## Core Principle: The Dynamic Covalent Chemistry of Boronate Esters

The primary mechanism driving the applications of **4-(Cyclohexylaminocarbonyl)phenylboronic acid** is the reversible formation of cyclic esters with molecules containing 1,2- or 1,3-diol functionalities.[\[8\]](#)[\[9\]](#) This reaction is a dynamic covalent process, meaning the bonds are stable under certain conditions but can be readily broken and reformed under others, particularly in response to changes in pH.[\[10\]](#) This equilibrium allows materials constructed with these bonds to exhibit adaptive and responsive properties.[\[11\]](#)





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Recent progress in self-healing polymers and hydrogels based on reversible dynamic B–O bonds: boronic/boronate esters, borax, and benzoxaborole - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. mdpi.com [mdpi.com]
- 4. CAS 762262-07-7 | 4-(Cyclohexylaminocarbonyl)phenylboronic acid - Synblock [synblock.com]
- 5. scbt.com [scbt.com]
- 6. ivychem.com [ivychem.com]
- 7. 3-(Cyclohexylaminocarbonyl)phenylboronic acid | C<sub>13</sub>H<sub>18</sub>BNO<sub>3</sub> | CID 3769667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Biosensors with Boronic Acid-Based Materials as the Recognition Elements and Signal Labels | MDPI [mdpi.com]
- 9. Recent development of boronic acid-based fluorescent sensors - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 10. Self-healing boronic acid-based hydrogels for 3D co-cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Introduction: The Unique Role of 4-(Cyclohexylaminocarbonyl)phenylboronic Acid in Advanced Materials]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585926#use-of-4-cyclohexylaminocarbonyl-phenylboronic-acid-in-materials-science]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)